Application Notes and Protocols for Tnik-IN-2 In Vitro Kinase Assays

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Compound of Interest

Compound Name:	*Tnik-IN-2*
Cat. No.:	*B12429284*

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This document provides a detailed protocol for conducting in vitro kinase assays to evaluate the inhibitory activity of **Tnik-IN-2**, a potent and selective inhibitor of TRAF2- and NCK-interacting kinase (TNIK). TNIK is a serine/threonine kinase that is a key regulator in the Wnt signaling pathway, which is often dysregulated in various cancers, including colorectal cancer.[1][2][3][4][5] These assays are crucial for determining the potency and selectivity of **Tnik-IN-2**, making them an essential tool in preclinical drug discovery and development.

Mechanism of Action

TNIK functions as a critical activator of the Wnt signaling pathway by phosphorylating T-cell factor 4 (TCF4), which, in complex with β-catenin, drives the transcription of Wnt target genes.[4][5][6] Dysregulation of this pathway is a hallmark of many cancers.[1][2] **Tnik-IN-2** is designed to inhibit the kinase activity of TNIK, thereby blocking the phosphorylation of its substrates and suppressing the downstream signaling cascade that promotes cancer cell proliferation.[3]

Signaling Pathway

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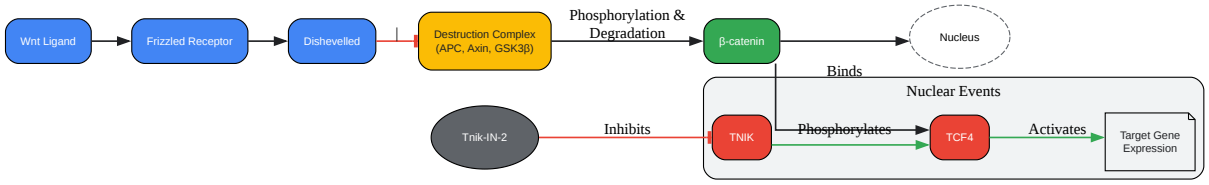
The diagram below illustrates the central role of TNIK in the Wnt signaling pathway and the inhibitory action of **Tnik-IN-2**.



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Caption: Wnt signaling pathway and the inhibitory role of **Tnik-IN-2** on TNIK.

Quantitative Data Summary

The inhibitory activity of **Tnik-IN-2** against TNIK and a panel of other kinases can be quantified to determine its potency and selectivity. The half-maximal inhibitory concentration (IC50) is a key parameter.

Table 1: Inhibitory Activity of **Tnik-IN-2** against Various Kinases

Kinase Target	Tnik-IN-2 IC50 (nM)	Reference Compound (e.g., Staurosporine) IC50 (nM)
TNIK	15.5 ± 2.1	8.2 ± 1.5
MINK1	2,500 ± 150	10.5 ± 2.0
MAP4K4	> 10,000	15.0 ± 3.1
ROCK1	8,750 ± 540	6.8 ± 1.2
PKA	> 10,000	5.5 ± 0.9

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Data are representative and should be generated for each new batch of inhibitor.

Experimental Protocol: In Vitro Kinase Assay

This protocol describes a luminescence-based kinase assay to measure the activity of TNIK and the inhibitory potential of **Tnik-IN-2**. The assay quantifies the amount of ATP consumed during the phosphorylation of a substrate by TNIK.

Materials and Reagents

- Recombinant human TNIK enzyme (e.g., BPS Bioscience, Cat# 11708)[7]
- Myelin Basic Protein (MBP) substrate (e.g., BPS Bioscience, Cat# 40535)[7]
- **Tnik-IN-2** (dissolved in 100% DMSO)
- Staurosporine (positive control inhibitor)
- Kinase Assay Buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA, 2.5 mM $MnCl_2$, 50 µM DTT)[8]
- ATP solution (e.g., 500 µM in water)[7]
- ADP-Glo™ Kinase Assay Kit (Promega, Cat# V6930)[9]
- White, opaque 96-well or 384-well plates[7]
- Luminometer

Experimental Workflow Diagram

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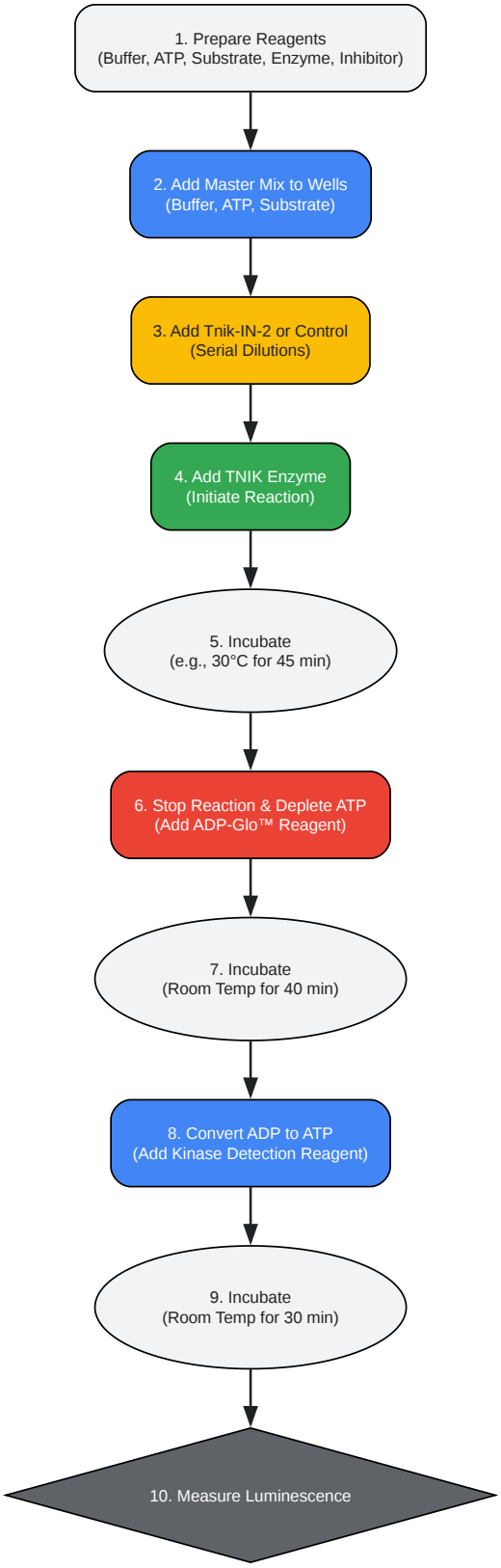

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Caption: Step-by-step workflow for the in vitro TNIK kinase assay.

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Detailed Procedure

- Reagent Preparation:
  - Thaw all reagents on ice.
  - Prepare a 1x Kinase Assay Buffer from a 5x stock.[7]
  - Prepare serial dilutions of **Tnik-IN-2** and the control inhibitor (Staurosporine) in 1x Kinase Assay Buffer containing a constant percentage of DMSO (e.g., 10%) to create a 10-fold concentrated stock of each desired final concentration. The final DMSO concentration in the assay should not exceed 1%.[9]
  - Dilute the recombinant TNIK enzyme to the desired working concentration (e.g., 2.5 ng/µL) in 1x Kinase Assay Buffer.[7] Keep on ice.
- Assay Plate Setup:
  - Prepare a master mix containing 1x Kinase Assay Buffer, ATP, and MBP substrate. For each 25 µL reaction, this would be:
    - 6 µL of 5x Kinase Assay Buffer
    - 0.5 µL of 500 µM ATP (final concentration 10 µM)
    - 0.5 µL of 5 mg/mL MBP (final concentration 100 µg/mL)
    - 5.5 µL of nuclease-free water
  - Add 12.5 µL of the master mix to each well of a white 96-well plate.[9]
- Inhibitor Addition:
  - Add 2.5 µL of the serially diluted **Tnik-IN-2** or control inhibitor to the appropriate wells.
  - For "Positive Control" (max kinase activity) and "Blank" (no enzyme) wells, add 2.5 µL of the diluent solution (buffer with DMSO).[9]
- Reaction Initiation:

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- To the "Blank" wells, add 10 µL of 1x Kinase Assay Buffer.
- Initiate the kinase reaction by adding 10 µL of the diluted TNIK enzyme to all wells except the "Blank" wells. The total reaction volume is 25 µL.

- Incubation:
  - Cover the plate and incubate at 30°C for 45 minutes.[7][9]
- Signal Detection (using ADP-Glo™ Assay):
  - After the kinase reaction incubation, add 25 µL of ADP-Glo™ Reagent to each well to stop the reaction and deplete the remaining ATP.
  - Incubate the plate at room temperature for 40 minutes.[8]
  - Add 50 µL of Kinase Detection Reagent to each well to convert the ADP generated by the kinase reaction into ATP.
  - Incubate the plate at room temperature for 30 minutes to stabilize the luminescent signal.[8]
- Data Acquisition:
  - Measure the luminescence of each well using a plate-reading luminometer.
  - Subtract the "Blank" reading from all other measurements.
- Data Analysis:
  - Calculate the percent inhibition for each concentration of **Tnik-IN-2** relative to the positive control (no inhibitor).
  - Plot the percent inhibition against the logarithm of the inhibitor concentration.
  - Determine the IC50 value by fitting the data to a four-parameter logistic curve using appropriate software (e.g., GraphPad Prism).

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This protocol provides a robust framework for assessing the inhibitory activity of **Tnik-IN-2**. For optimal results, it is recommended to perform a titration of the TNIK enzyme and ATP to ensure the assay is conducted under linear conditions.[8] Alternative non-radioactive and radioactive methods can also be employed for detection.[10]

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